

# 3-Pyridinecarboxaldehyde: A Versatile Intermediate in Pharmaceutical Synthesis

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## Compound of Interest

Compound Name: 3-Pyridinecarboxaldehyde

Cat. No.: B140518

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[City, State] – December 21, 2025 – **3-Pyridinecarboxaldehyde**, a versatile aldehyde, serves as a crucial intermediate in the synthesis of a diverse range of pharmaceutical compounds. Its reactivity and structural motif are leveraged by researchers and drug development professionals to construct complex active pharmaceutical ingredients (APIs) targeting a variety of therapeutic areas, including cardiovascular disease and countermeasures for chemical agents. This document provides detailed application notes and protocols for the synthesis of key pharmaceuticals utilizing **3-Pyridinecarboxaldehyde**, offering valuable insights for scientists in the field.

## Introduction

**3-Pyridinecarboxaldehyde** (also known as nicotinaldehyde) is an organic compound with the chemical formula  $C_6H_5NO$ .<sup>[1][2][3]</sup> It is a colorless to light brown liquid that serves as a valuable building block in organic synthesis due to the reactivity of its aldehyde functional group.<sup>[4]</sup> This reactivity allows for a wide array of chemical transformations, making it an essential precursor in the production of numerous pharmaceuticals.<sup>[5][6]</sup>

## Application in the Synthesis of Nicorandil

Nicorandil is a potassium channel activator and nitric oxide donor used for the treatment of angina.<sup>[7][8]</sup> The synthesis of Nicorandil can be achieved through a multi-step process starting from the oxidation of **3-Pyridinecarboxaldehyde** to nicotinic acid.

## Synthetic Workflow for Nicorandil from 3-Pyridinecarboxaldehyde

## Step 1: Oxidation

3-Pyridinecarboxaldehyde

KMnO<sub>4</sub>, H<sub>2</sub>SO<sub>4</sub>

Nicotinic Acid

## Step 2: Acyl Chloride Formation

Nicotinic Acid

SOCl<sub>2</sub>

Nicotinoyl Chloride

## Step 3: Amide Formation

Nicotinoyl Chloride

2-Aminoethanol

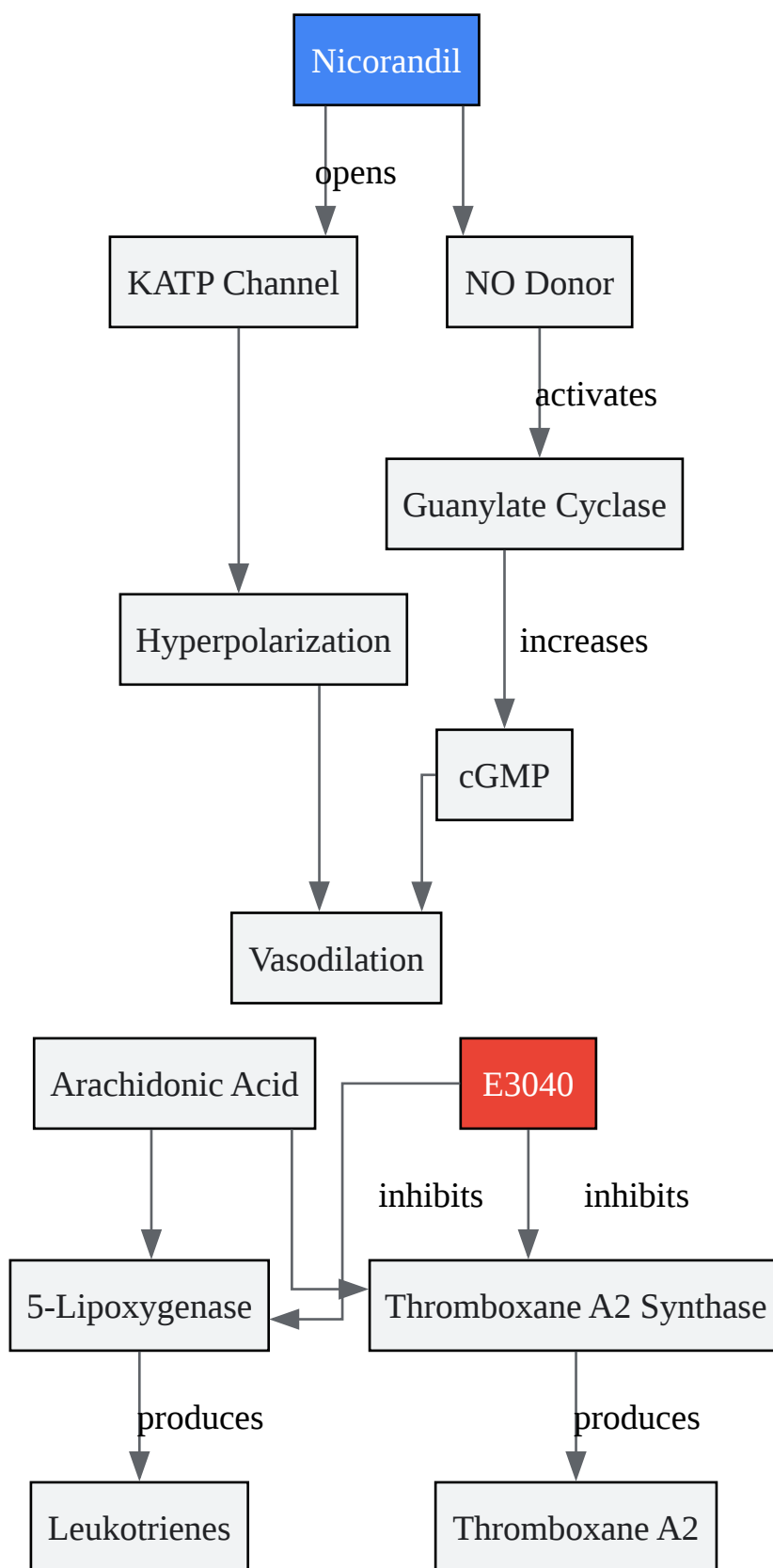
N-(2-hydroxyethyl)nicotinamide

## Step 4: Nitration

N-(2-hydroxyethyl)nicotinamide

HNO<sub>3</sub>, Acetic Anhydride

Nicorandil



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